

Application Notes for Two-Step Tuberculin Skin Testing

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Compound of Interest

Compound Name: *Tuberculin*

Cat. No.: *B1248229*

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Introduction

The Two-Step Tuberculin Skin Test (TST) is a method used to establish a reliable baseline for individuals who will undergo periodic (serial) testing for *Mycobacterium tuberculosis* infection, such as healthcare workers or residents of long-term care facilities.[1][2] The primary purpose is to differentiate between a "boosted" reaction and a new infection (conversion). In some individuals infected with tuberculosis (TB) many years ago, the ability to react to tuberculin may wane over time, potentially causing a false-negative result on an initial TST.[3][4] This first test, however, can stimulate the immune memory, causing a subsequent test to be positive.[3][5] This recall response is known as the "booster phenomenon," and the two-step protocol helps to identify it at baseline, preventing misinterpretation of a boosted reaction as a new infection during future annual testing.[6][7]

Principle of the Test

The TST is based on a delayed-type hypersensitivity (Type IV) reaction. When tuberculin Purified Protein Derivative (PPD) is injected intradermally, sensitized T-cells from a previous infection are recruited to the site, causing a localized reaction characterized by induration (firm swelling).[3] The booster effect occurs when a person with a distant TB infection has a waned immune response.[4] The first TST acts as an anamnestic stimulus, boosting the immune response so that a second test administered 1-4 weeks later will elicit a larger, positive reaction.[8][9] This boosted reaction reflects the prior TB infection, not a recent one.[1] The

two-step procedure is performed only once for a baseline if properly documented; subsequent tests can be single-step.[6][10]

Experimental Protocols

Protocol 1: Two-Step Tuberculin Skin Test Administration and Reading

Materials:

- Tuberculin PPD solution (e.g., Tubersol®), 5 Tuberculin Units (TU) per 0.1 mL[3][11]
- 1 mL tuberculin safety syringes with a 26 or 27-gauge, ½-inch needle[12][13]
- Alcohol swabs[11]
- Sharps container[11]
- Millimeter ruler[14]
- Anaphylaxis management kit[11]

Procedure: First Step

- Patient Preparation: Seat the patient comfortably and explain the procedure.[15] Select a site on the inner surface of the forearm, approximately 2 to 4 inches below the elbow.[15][16] The area should be free of veins, scars, or rashes.[13]
- Administration:
 - Clean the injection site with an alcohol swab and allow it to dry completely.[15]
 - Aseptically draw 0.1 mL of PPD solution into the tuberculin syringe.[13]
 - Stretch the skin taut. With the needle bevel facing upward, insert the needle slowly at a 5 to 15-degree angle just under the top layer of skin.[12]
 - Inject the 0.1 mL of PPD to create a discrete, pale wheal 6 to 10 mm in diameter.[15]

- If a proper wheal does not form, the test should be repeated immediately on the other arm or at least 5 cm from the original site.[\[12\]](#)
- Documentation (Step 1): Record the date, time, administration site, PPD manufacturer, and lot number.[\[17\]](#) Instruct the patient to return for a reading in 48 to 72 hours.[\[2\]](#)
- Reading and Interpretation (Step 1):
 - The test must be read by a trained healthcare professional between 48 and 72 hours after administration.[\[2\]](#)[\[18\]](#)
 - Identify the area of induration (firm, palpable swelling) by palpation.[\[19\]](#) Do not measure erythema (redness).[\[2\]](#)[\[16\]](#)
 - Using a millimeter ruler, measure the diameter of the induration transversely to the long axis of the forearm.[\[3\]](#)[\[17\]](#)
 - Record the result in millimeters (e.g., "0 mm" if no induration is present).[\[16\]](#) Do not record as simply "positive" or "negative".[\[14\]](#)
 - If the result is positive (≥ 10 mm), the person is considered infected, and no second test is needed.[\[1\]](#)[\[10\]](#) A medical evaluation, including a chest X-ray, should follow.[\[20\]](#)
 - If the result is negative (< 10 mm), proceed to the second step.[\[21\]](#)

Procedure: Second Step

- Timing: Administer the second TST 1 to 4 weeks after the first test was read.[\[6\]](#)[\[19\]](#) An interval of less than one week is insufficient to elicit a booster response, while more than four weeks increases the chance of a true conversion if an exposure occurs.[\[6\]](#)[\[8\]](#)
- Administration: Repeat the administration procedure (steps 2.1-2.2) on the opposite forearm or at least 5 cm from the first test site.[\[19\]](#)
- Documentation (Step 2): Record the details of the second administration as done for the first step.[\[19\]](#)
- Reading and Interpretation (Step 2):

- Read the second test 48 to 72 hours after administration, following the same procedure as the first step (steps 4.1-4.4).[\[1\]](#)
- The result of this second test is considered the true baseline.[\[6\]](#)
- If the second test is positive (≥ 10 mm), it is considered a "boosted" reaction, indicating a past TB infection. The person is classified as having a latent TB infection and should be evaluated for treatment.[\[1\]](#)[\[18\]](#)
- If the second test is negative (< 10 mm), the person is considered uninfected.[\[1\]](#)[\[18\]](#) Any future positive TST would be classified as a new infection (conversion).[\[1\]](#)

Data Presentation

Table 1: Interpretation of a Single TST Result

Induration Size	General Interpretation (Low-Risk Individuals)	Interpretation for High-Risk Groups*
≥ 5 mm	Negative	Positive
≥ 10 mm	Positive	Positive
≥ 15 mm	Positive	Positive

*High-risk groups include recent contacts of a person with infectious TB, individuals with fibrotic changes on a chest radiograph consistent with prior TB, organ transplant recipients, and other immunosuppressed persons (including those with HIV). For these individuals, ≥ 5 mm is considered positive.[\[16\]](#)

Table 2: Two-Step TST Scenarios and Final Interpretation

First TST Result (Induration)	Second TST Required?	Second TST Result (1-4 Weeks Later)	Final Interpretation	Action
≥ 10 mm	No	Not Administered	Positive (Latent TB Infection)	Medical evaluation; consider treatment.[10]
< 10 mm	Yes	< 10 mm	Negative (Uninfected)	No further action; establish as baseline.[1][18]

| < 10 mm | Yes | ≥ 10 mm | Positive (Boosted Reaction) | Medical evaluation; consider treatment.[1][18] |

Mandatory Visualization



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Caption: Workflow for the two-step Tuberculin Skin Test (TST).

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